

Application of GC-MS for the Analysis of N-Nitroso Ambroxol

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Compound of Interest

Compound Name: *N-Nitroso Ambroxol*

Cat. No.: *B15809195*

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Abstract

This application note details a sensitive and selective method for the determination of **N-Nitroso Ambroxol**, a potential genotoxic impurity, in pharmaceutical substances and products using Gas Chromatography-Mass Spectrometry (GC-MS).^{[1][2][3][4]} The protocol outlines sample preparation using liquid-liquid extraction (LLE), followed by analysis with GC-MS operating in Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) mode for enhanced sensitivity and specificity.^{[1][2][3]} This method is crucial for ensuring the safety and quality of pharmaceutical products containing Ambroxol by monitoring and controlling the levels of this potentially carcinogenic impurity.^{[5][6]}

Introduction

N-Nitroso Ambroxol is a nitrosamine impurity that can form during the synthesis or storage of Ambroxol, a widely used mucolytic agent.^{[5][7][8][9]} Nitrosamine impurities are classified as probable human carcinogens, and regulatory agencies such as the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) have set stringent limits on their presence in pharmaceutical products.^{[1][6]} Therefore, highly sensitive analytical methods are required for the accurate quantification of **N-Nitroso Ambroxol** at trace levels.

Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful and widely accepted technique for the analysis of volatile and semi-volatile nitrosamines due to its high sensitivity, selectivity, and robustness.[1][2] This application note provides a comprehensive protocol for the analysis of **N-Nitroso Ambroxol**, which can be adapted for routine quality control and stability testing in the pharmaceutical industry.

Experimental Protocols

Reagents and Materials

- **N-Nitroso Ambroxol** reference standard
- Ambroxol drug substance or product
- Dichloromethane (DCM), GC grade
- Methanol (MeOH), GC grade
- Sodium hydroxide (NaOH), analytical grade
- Deionized water
- Anhydrous sodium sulfate
- 15 mL centrifuge tubes
- Vortex mixer
- Centrifuge
- Syringe filters (0.22 μ m PTFE)
- GC vials with inserts

Standard Solution Preparation

- Stock Solution (1000 μ g/mL): Accurately weigh and dissolve an appropriate amount of **N-Nitroso Ambroxol** reference standard in methanol to prepare a stock solution of 1000 μ g/mL.[10]

- Intermediate Standard Solution (10 µg/mL): Dilute the stock solution with dichloromethane to obtain an intermediate standard solution of 10 µg/mL.
- Calibration Standards: Prepare a series of calibration standards by further diluting the intermediate standard solution with dichloromethane to achieve concentrations ranging from 0.5 ng/mL to 100 ng/mL.[\[10\]](#)

Sample Preparation (Liquid-Liquid Extraction)

- Weigh an appropriate amount of the sample (e.g., 200 to 1,000 mg of drug substance or ground tablets) into a 15 mL centrifuge tube.[\[1\]](#)[\[11\]](#)
- Disperse the sample in 8.0 mL of a 1 M sodium hydroxide (NaOH) solution in water.[\[1\]](#)[\[12\]](#)
- Vortex the mixture for 1 minute and then shake for at least 5 minutes to ensure complete dissolution or suspension.[\[11\]](#)
- Add 2.0 mL of dichloromethane (DCM) to the suspension.[\[1\]](#)[\[11\]](#)
- Vortex for 1 minute and then shake for at least 5 minutes to facilitate the extraction of **N-Nitroso Ambroxol** into the organic layer.[\[11\]](#)
- Centrifuge the mixture at 4000 rpm for 10 minutes to separate the layers.[\[13\]](#)
- Carefully collect the lower organic layer (DCM) using a Pasteur pipette and pass it through a small column of anhydrous sodium sulfate to remove any residual water.
- Filter the extract through a 0.22 µm PTFE syringe filter into a GC vial for analysis.[\[10\]](#)

GC-MS Instrumental Conditions

The following instrumental parameters can be used as a starting point and should be optimized for the specific instrument and column used.

Parameter	Value	Reference
Gas Chromatograph	Agilent 8890 GC or equivalent	[1]
Mass Spectrometer	Agilent 7010B GC/MS/MS or equivalent	[1]
Column	DB-WAX, 30 m x 0.25 mm, 0.5 µm or equivalent	[2]
Inlet Temperature	250 °C	[1][13]
Injection Mode	Splitless (1 µL)	[13]
Carrier Gas	Helium	[1]
Oven Program	Initial: 70 °C for 4 min, Ramp: 20 °C/min to 240 °C, Hold for 3.5 min	[1][2]
MS Source Temperature	230 °C	[1][2][13]
Quadrupole Temperature	150 °C	[1][2]
Ionization Mode	Electron Ionization (EI)	[1]
Acquisition Mode	Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM)	[1]

For **N-Nitroso Ambroxol** (Molecular Formula: $C_{13}H_{17}Br_2N_3O_2$; Molecular Weight: 407.1 g/mol), appropriate ions for SIM or precursor/product ions for MRM should be selected based on the fragmentation pattern of the molecule.[7][9]

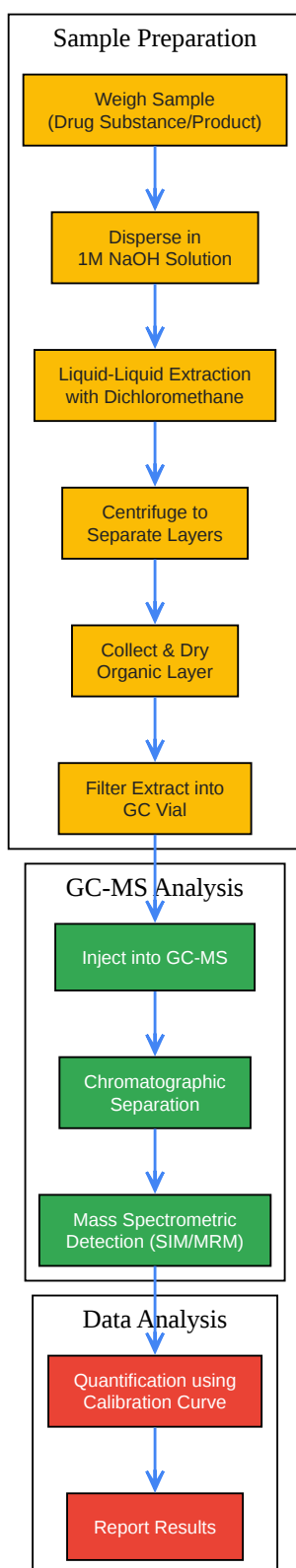
Data Presentation

The quantitative data for a typical nitrosamine analysis method is summarized below. These values should be established specifically for **N-Nitroso Ambroxol** during method validation.

Parameter	Typical Value	Reference
Limit of Detection (LOD)	< 3 ng/g (ppb)	[3]
Limit of Quantitation (LOQ)	10 ng/g (ppb)	[12]
Linearity (R^2)	> 0.995	[3]
Recovery (%)	70 - 130 %	[12]

Visualizations

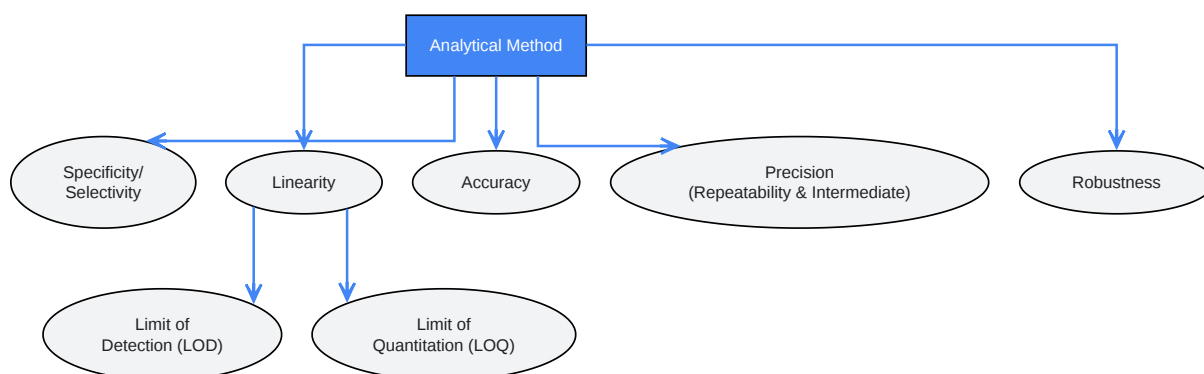
Experimental Workflow



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Caption: Experimental workflow for GC-MS analysis of **N-Nitroso Ambroxol**.

Logical Relationship of Analytical Method Validation



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Caption: Key parameters for analytical method validation.

Conclusion

The described GC-MS method provides a reliable and sensitive approach for the determination of **N-Nitroso Ambroxol** in pharmaceutical samples. The protocol, including liquid-liquid extraction for sample preparation and optimized GC-MS parameters, allows for the quantification of this impurity at trace levels, ensuring compliance with stringent regulatory requirements. Method validation should be performed to demonstrate its suitability for its intended purpose.

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